

Inter-laboratory comparison of 3-MCPD ester analysis

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Compound of Interest

Compound Name: *1,2-Didecanoyl-3-chloropropanediol*

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An Inter-laboratory Comparison of Analytical Methods for 3-MCPD Esters

A comprehensive review of inter-laboratory studies reveals a concerted effort to standardize and evaluate the analytical methods for the determination of 3-monochloropropane-1,2-diol (3-MCPD) esters in various food matrices. These collaborative trials and proficiency tests, primarily involving edible oils and fat-containing foods, highlight the complexities of the analytical procedures and the variability in results among laboratories. This guide provides a comparative overview of the findings from these studies, detailing the experimental protocols and presenting the quantitative data in a clear, structured format for researchers, scientists, and professionals in drug development.

Performance of Laboratories in Proficiency Testing

An international proficiency test organized by the European Commission's Joint Research Centre (JRC) for the determination of 3-MCPD esters in edible oils provides a snapshot of the analytical capabilities of participating laboratories.^{[1][2][3]} The performance was evaluated using z-scores, with a $|z\text{-score}| \leq 2$ considered satisfactory.

The study, which involved 41 laboratories from 11 EU Member States, Switzerland, and Macedonia, analyzed contaminated palm oil and spiked extra virgin olive oil.^[1] The results indicated a significant disparity in performance depending on the sample matrix. For the spiked extra virgin olive oil, 85% of the laboratories achieved satisfactory results.^{[1][2][3]} However, for the more complex matrix of contaminated palm oil, only 56% of the laboratories produced satisfactory results, suggesting that the choice of analytical procedure can introduce a strong positive bias.^{[1][2][3]} In total, 34 laboratories submitted results for this study.^{[1][2]}

Table 1: Summary of Laboratory Performance in JRC Proficiency Test

Test Material Assigned Value (mg/kg) Target Standard Deviation for Proficiency Assessment (%) Percentage of Satisfactory Results ($ z \leq 2$)	---	---	---	---
Contaminated Palm Oil Determined by isotope dilution GC-MS/MS 20 56%				
Spiked Extra Virgin Olive Oil Derived from gravimetric preparation 20 85%				

Collaborative Study on a Standardized Method

A method validation study conducted through a collaborative trial organized by the European Union Reference Laboratory for Polycyclic Aromatic Hydrocarbons and Process Contaminants aimed to evaluate the performance of a specific analytical method for 3-MCPD esters, 2-MCPD esters, and glycidyl esters (GEs) in various food samples.^{[4][5]} This study involved 10 laboratories from the EU, USA, and Japan.^[5]

The standardized method involved extraction by pressurized liquid extraction (PLE), followed by acid transesterification and derivatization with phenylboronic acid, with final determination by gas chromatography-mass spectrometry (GC-MS).^{[4][5]} The study analyzed naturally contaminated oil, fat, waffles, potato chips, and crackers.^{[4][5]}

The precision of the method was evaluated, with the relative standard deviation for repeatability (RSDr) ranging from 1.3% to 21%, and the relative standard deviation for reproducibility (RSDR) ranging from 6.5% to 49.0%.^[5]

Table 2: Precision Data from the EURL-PAH Collaborative Trial

Analyte	Matrix Types	RSDr (%)	RSDR (%)
3-MCPD esters	Oil, Fat, Waffles, Potato Chips, Crackers	1.3 - 21	6.5 - 49.0
2-MCPD esters	Oil, Fat, Waffles, Potato Chips, Crackers	1.3 - 21	6.5 - 49.0
Glycidyl esters	Oil, Fat, Waffles, Potato Chips, Crackers	1.3 - 21	6.5 - 49.0

German Federal Institute for Risk Assessment (BfR) Collaborative Trials

The German Federal Institute for Risk Assessment (BfR) has organized collaborative trials to validate methods for determining 3-MCPD and 2-MCPD fatty acid esters in edible fats and oils, as well as in fat-containing foods.^{[6][7]} One study involved 40 laboratories analyzing edible fats and oils using three different methods developed by the BfR, alongside their own in-house methods.^[7] Another study, with 29 participating laboratories, focused on fat-containing foods, which required an additional fat extraction step prior to analysis.^[6]

These studies highlighted a critical issue: the potential for 3-MCPD to be formed during the analytical process, particularly when methods utilizing sodium chloride (NaCl) are employed, leading to elevated reported concentrations.^[6] "BfR Method 9" was found to produce reproducible results for the detection of 3-MCPD fatty acid esters in edible fats and oils.^{[6][7]}

Experimental Protocols

The inter-laboratory comparisons have assessed various analytical approaches, which generally fall into two categories: indirect and direct methods.

Indirect Analysis (Cleavage and Derivatization)

This is the most common approach and involves the cleavage of the fatty acid esters to release the 3-MCPD backbone, followed by derivatization and instrumental analysis.

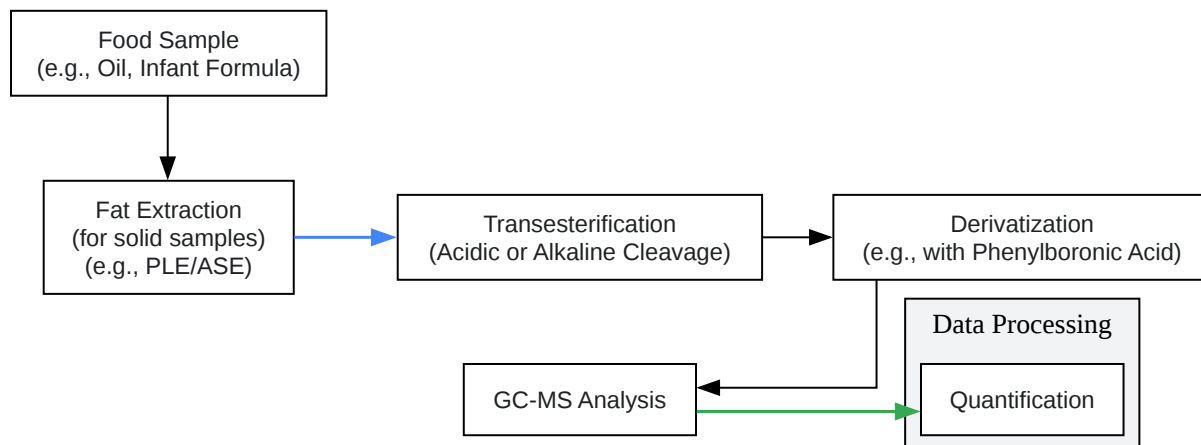
- **Fat Extraction** (for solid/semi-solid matrices): For foods containing fat, an initial extraction step is necessary to isolate the fat fraction containing the 3-MCPD esters.[\[6\]](#) Accelerated Solvent Extraction (ASE), also known as Pressurized Liquid Extraction (PLE), with a solvent mixture of petroleum ether/iso-hexane/acetone has been used for this purpose.[\[4\]](#)
- **Transesterification/Hydrolysis**: The ester bonds are cleaved to release free 3-MCPD. This can be achieved through:
 - **Acidic Transesterification**: This method was utilized in the EURL-PAH collaborative study.[\[4\]](#)[\[5\]](#)
 - **Alkaline Cleavage**: Methods like AOCS Cd29c-13 employ a fast alkaline cleavage.
- **Derivatization**: The released 3-MCPD is then derivatized to make it suitable for gas chromatographic analysis. A common derivatizing agent is phenylboronic acid (PBA).[\[4\]](#)[\[5\]](#)
- **Instrumental Analysis**: The derivatized 3-MCPD is quantified using Gas Chromatography-Mass Spectrometry (GC-MS).[\[4\]](#)[\[5\]](#)

Direct Analysis

Direct methods aim to analyze the intact 3-MCPD esters without the cleavage step. While less common in the described inter-laboratory studies, these methods provide information on the specific fatty acid esters of 3-MCPD.[\[8\]](#)

Experimental Workflow for Indirect Analysis

The following diagram illustrates a typical workflow for the indirect analysis of 3-MCPD esters as employed in several of the discussed inter-laboratory studies.

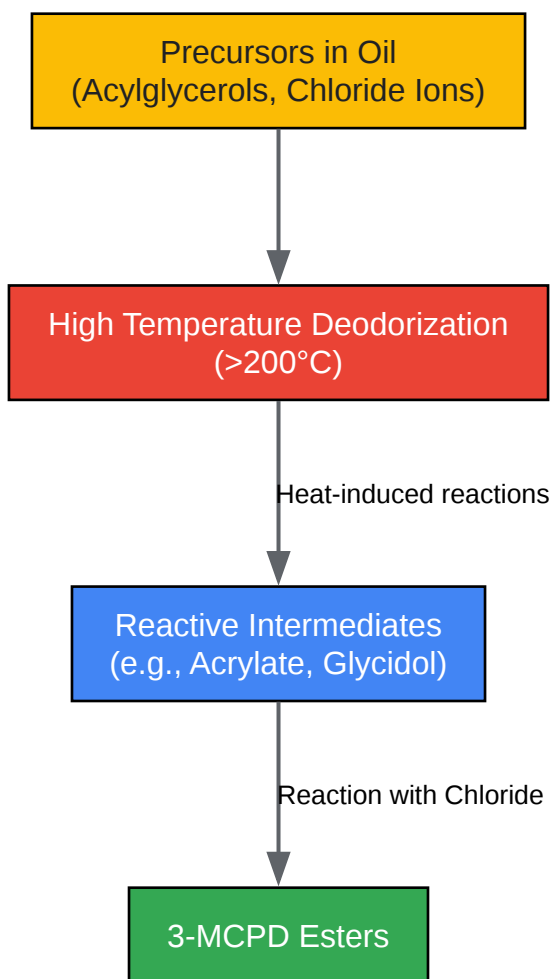


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Caption: General workflow for the indirect analysis of 3-MCPD esters.

Signaling Pathway of 3-MCPD Formation during Oil Refining

The formation of 3-MCPD esters is a complex process that primarily occurs during the high-temperature deodorization step of edible oil refining. The following diagram illustrates the key precursors and reactions involved.



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Caption: Simplified pathway of 3-MCPD ester formation during oil refining.

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